

Revolutionizing Insulin Secretion Research: Application of TUG-905, a Potent GPR40/FFAR1 Agonist

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TUG-905

Cat. No.: B611511

[Get Quote](#)

Introduction

TUG-905 is a potent and highly selective agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1). GPR40 is predominantly expressed in pancreatic β -cells and plays a crucial role in glucose-stimulated insulin secretion (GSIS). Its activation by fatty acids or synthetic agonists like **TUG-905** potentiates insulin release in a glucose-dependent manner, making it a significant target for the development of novel therapeutics for type 2 diabetes. These application notes provide detailed protocols for utilizing **TUG-905** to study insulin secretion in pancreatic islet and MIN6 cell models, and to investigate its effects on intracellular signaling pathways.

Data Presentation

The following tables summarize the key pharmacological properties of **TUG-905** and provide a template for presenting experimental data.

Table 1: Pharmacological Profile of **TUG-905**

Parameter	Value
Target	GPR40/FFAR1
Activity	Agonist
pEC50	7.03[1]

Table 2: **TUG-905**-Mediated Glucose-Stimulated Insulin Secretion (GSIS) in Pancreatic Islets

TUG-905 Concentration	Glucose Concentration (mM)	Fold Increase in Insulin Secretion (vs. Vehicle Control)
Example Data		
100 nM	16.7	Insert experimental value
1 μM	16.7	Insert experimental value
10 μM	16.7	Insert experimental value
10 μM	2.8	Insert experimental value

Table 3: **TUG-905**-Mediated Intracellular Calcium Mobilization in MIN6 Cells

TUG-905 Concentration	Glucose Concentration (mM)	Peak Fold Increase in [Ca ²⁺] _i (vs. Baseline)
Example Data		
100 nM	11.1	Insert experimental value
1 μM	11.1	Insert experimental value
10 μM	11.1	Insert experimental value

Experimental Protocols

Protocol 1: Glucose-Stimulated Insulin Secretion (GSIS) Assay in Isolated Pancreatic Islets

This protocol details the procedure for measuring insulin secretion from isolated pancreatic islets in response to glucose and **TUG-905**.

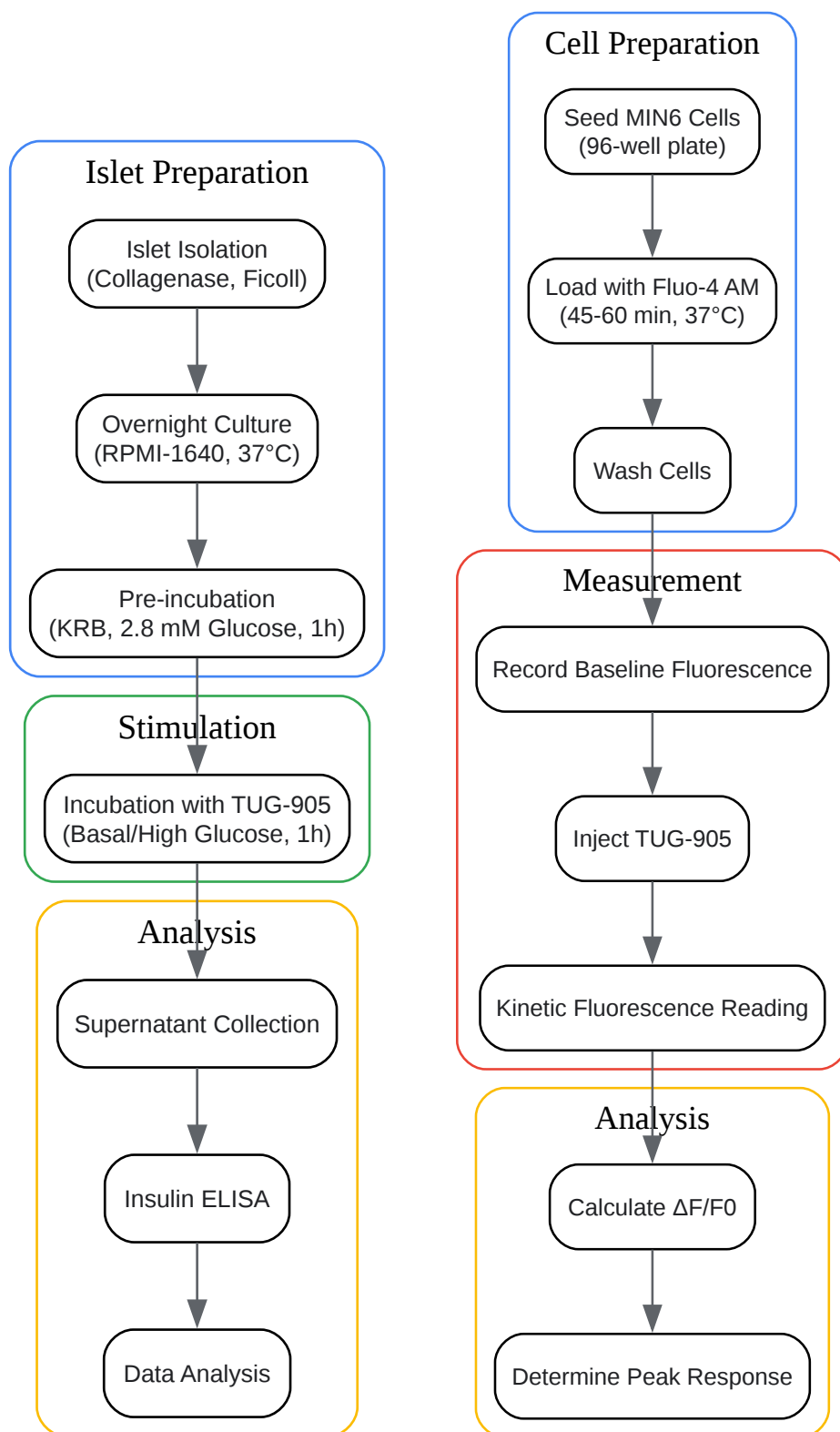
Materials:

- Isolated pancreatic islets (mouse or human)
- Collagenase P
- Ficoll gradient solutions
- RPMI-1640 medium supplemented with 11 mM glucose, 10% FBS, and penicillin/streptomycin
- Krebs-Ringer Bicarbonate (KRB) buffer (133.4 mM NaCl, 4.7 mM KCl, 1.2 mM KH₂PO₄, 1.2 mM MgSO₄, 2.5 mM CaCl₂, 5 mM NaHCO₃, 10 mM HEPES, pH 7.4) supplemented with 0.1% Bovine Serum Albumin (BSA)
- **TUG-905** stock solution (in DMSO)
- Glucose stock solutions
- Insulin ELISA kit

Procedure:

- **Islet Isolation:** Isolate pancreatic islets from mice by collagenase digestion and purification using a Ficoll gradient.
- **Islet Culture:** Culture the isolated islets overnight in RPMI-1640 medium at 37°C in a 5% CO₂ incubator to allow for recovery.
- **Pre-incubation:** Hand-pick islets of similar size and place them in a 96-well plate. Wash the islets with KRB buffer containing 2.8 mM glucose and pre-incubate for 1 hour at 37°C.

- **Stimulation:** Remove the pre-incubation buffer and add KRB buffer containing either basal (2.8 mM) or stimulatory (16.7 mM) glucose concentrations, along with various concentrations of **TUG-905** or vehicle (DMSO). Incubate for 1 hour at 37°C.
- **Sample Collection:** After incubation, collect the supernatant from each well to measure secreted insulin.
- **Insulin Measurement:** Quantify the insulin concentration in the collected supernatants using a commercially available insulin ELISA kit according to the manufacturer's instructions.
- **Data Analysis:** Normalize the amount of secreted insulin to the number of islets per well. Express the results as fold change over the vehicle control under the same glucose conditions.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Revolutionizing Insulin Secretion Research: Application of TUG-905, a Potent GPR40/FFAR1 Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611511#using-tug-905-to-study-insulin-secretion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com